

Chemical Profile & Utilization Guide: 1,12-Diacetoxydodecane

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Compound of Interest

Compound Name: 1,12-Diacetoxydodecane

CAS No.: 42236-50-0

Cat. No.: B1592311

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Executive Summary

1,12-Diacetoxydodecane (CAS: 42236-50-0), also known as dodecamethylene diacetate, is a symmetric diester derived from 1,12-dodecanediol.^[1] While structurally simple, its utility lies in its role as a robust, hydrophobic linker and a "masked" diol intermediate in organic synthesis.^[2]

In the pharmaceutical and agrochemical sectors, it serves as a critical precursor for pheromone synthesis (specifically lepidopteran sex pheromones) and as a plasticizer or crosslinking agent in polymer engineering.^[2] Its symmetry presents both a challenge and an opportunity: it is stable and easy to purify, yet it often requires precise desymmetrization strategies to unlock its full potential as a bifunctional building block.^[2]

This guide provides a definitive technical analysis of its properties, synthesis, and application protocols, grounded in empirical rigor.

Physicochemical Specifications

The following data represents the consensus of high-purity (>98%) commercial standards.

Property	Specification	Notes
CAS Number	42236-50-0	
IUPAC Name	Dodecane-1,12-diyl diacetate	Synonyms: Dodecamethylene diacetate
Molecular Formula	C ₁₆ H ₃₀ O ₄	
Molecular Weight	286.41 g/mol	
Appearance	White crystalline solid	Melts near body temperature. [2]
Melting Point	38.0 – 42.0 °C	Handle as a liquid if processing >45°C.
Boiling Point	190 °C @ 10 mmHg	High vacuum required for distillation.[2]
Solubility	Soluble in Toluene, CHCl ₃ , EtOAc, MeOH	Insoluble in water.
Flash Point	~146 °C	Predicted value; combustible. [2]
Density	~0.96 g/cm ³ (Liquid phase)	

Synthesis Protocol: Acetylation of 1,12-Dodecanediol

Context: The most reliable route to high-purity **1,12-diacetoxydodecane** is the exhaustive acetylation of 1,12-dodecanediol. While acid-catalyzed Fischer esterification is possible, the anhydride-base method is preferred in R&D settings for its speed, high yield (>95%), and ease of purification.

Reaction Logic

We utilize Acetic Anhydride (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

) as the acylating agent with Pyridine acting as both solvent and base to neutralize the acetic acid by-product. 4-Dimethylaminopyridine (DMAP) is added as a hyper-nucleophilic catalyst to accelerate the reaction, ensuring complete conversion of the primary hydroxyls.

Protocol Steps

Reagents:

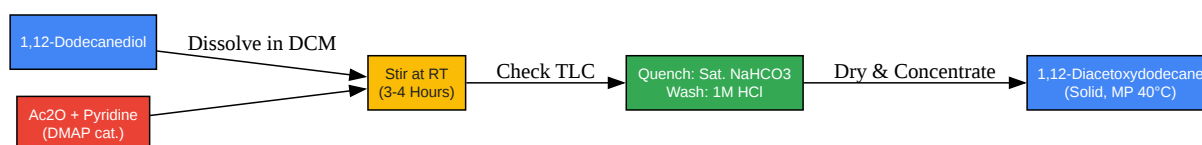
- 1,12-Dodecanediol (1.0 eq)[3]
- Acetic Anhydride (2.5 eq) – Excess ensures driving to diester.
- Pyridine (3.0 eq) or Triethylamine (3.0 eq)[2]
- DMAP (0.05 eq)[2]
- Solvent: Dichloromethane (DCM) or Toluene (optional, if not using neat pyridine).[2]

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 1,12-dodecanediol in DCM (0.5 M concentration).
- Base Addition: Add Pyridine and DMAP.[2] Cool the mixture to 0°C in an ice bath to control the exotherm upon anhydride addition.
- Acetylation: Dropwise add Acetic Anhydride over 15 minutes.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 3–4 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 8:2).[2] The starting diol (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">) should disappear; the diester () will appear as the major spot.
- Quench: Add saturated solution to quench excess anhydride. Stir vigorously for 20 minutes.

- Extraction: Separate phases. Wash the organic layer successively with:
 - 1M HCl (2x) – Critical to remove Pyridine.
 - Sat. NaHCO_3 (1x) – Neutralize residual acid.
 - Brine (1x).
- Purification: Dry over CaH_2 , filter, and concentrate in vacuo.
 - Note: The crude product is often pure enough (>95%).^[2] If higher purity is required for polymer applications, recrystallize from cold hexane or distill under high vacuum.^[2]

Workflow Visualization



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Figure 1: Step-by-step synthesis workflow for the acetylation of 1,12-dodecanediol.

Advanced Applications in R&D

Desymmetrization for Bifunctional Linkers

The symmetry of **1,12-diacetoxydodecane** is its most defining feature, but researchers often require the mono-acetate (12-acetoxydodecan-1-ol) to synthesize A-B type polymers or asymmetric pheromones.

- Enzymatic Hydrolysis: Lipases (e.g., *Candida antarctica* Lipase B, CALB) can be used to selectively hydrolyze one ester group.
- Protocol Insight: Suspend the diester in a phosphate buffer/organic co-solvent system (e.g., pH 7.0 / THF) and add immobilized lipase.[2] Monitor conversion closely; stop the reaction at ~50% conversion to maximize the yield of the mono-ester and minimize the diol formation.

Pheromone Synthesis

Long-chain acetates are ubiquitous in Lepidoptera chemical communication.[2]

- Chain Elongation: The C12 backbone serves as a stable "spacer." [2] The acetate groups protect the termini.[2] One end can be hydrolyzed and oxidized to an aldehyde (a common pheromone functionality) or converted to a bromide for Grignard coupling to extend the carbon chain to C14 or C16.[2]

Analytical Characterization

To validate the identity of **1,12-Diacetoxydodecane**, compare experimental data against these standard spectral markers.

Proton NMR (NMR, 300/400 MHz,)

Chemical Shift (<code>ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" " class="inline ng-star- inserted"></code>)	Multiplicity	Integration	Assignment	Structural Context
4.05 ppm	Triplet ()	4H		Alpha-methylene protons next to ester oxygen.
2.04 ppm	Singlet	6H		Acetate methyl protons.
1.61 ppm	Multiplet	4H	<code>ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"></code>	Beta-methylene protons.
1.26 ppm	Broad Singlet	16H	<code>ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"></code>	Internal bulk methylene chain.

Infrared Spectroscopy (FT-IR)

- 1735–1745 cm^{-1} : Strong Carbonyl (`ngcontent-ng-c176312016=""
_ngghost-ng-c3009799073=""
" class="inline ng-star-inserted">`) stretch. Definitive for esters.

- 1230–1240 cm^{-1} : C-O-C stretch (Acetate).[2]
- 2920, 2850 cm^{-1} : C-H asymmetric/symmetric stretches (Long alkyl chain).[2]
- Absence of 3300-3400 cm^{-1} : Confirms no residual hydroxyl (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">
) groups from the starting diol.

Safety & Handling (SDS Summary)

While **1,12-Diacetoxydodecane** is generally considered low-hazard compared to short-chain esters, standard laboratory precautions apply.[2]

- GHS Classification: Not classified as a dangerous substance by many agencies, but treated as a potential Skin Irritant (Category 2) and Eye Irritant (Category 2A) in pure form.[2]
- Handling:
 - Wear nitrile gloves and safety glasses.[2]
 - Avoid inhalation of dust/powder.[2]
- Storage:
 - Store in a cool, dry place (< 25°C).
 - Keep container tightly closed to prevent moisture absorption (hydrolysis risk over long periods).[2]
- Spill Response: Sweep up solid material.[2] If molten, allow to cool and solidify before scraping.[2]

References

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